

2-Ethyl-4-propylaniline: A Technical Overview for Researchers

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Compound of Interest

Compound Name: 2-Ethyl-4-propylaniline

Cat. No.: B15369191

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CAS Number: 849208-86-2 Molecular Formula: C₁₁H₁₇N

This technical guide provides a comprehensive overview of **2-Ethyl-4-propylaniline**, a substituted aniline of interest to researchers, scientists, and professionals in drug development. Due to the limited availability of specific experimental data for this compound in public literature, this document focuses on its fundamental properties, general synthesis strategies, and important considerations for its potential applications.

Chemical Identity and Physicochemical Properties

2-Ethyl-4-propylaniline is an aromatic amine with ethyl and propyl substituents on the benzene ring. Its chemical structure and properties are foundational to its potential reactivity and behavior in chemical and biological systems.

Property	Value	Source
Molecular Weight	163.26 g/mol	PubChem[1]
IUPAC Name	2-ethyl-4-propylaniline	PubChem[1]
Canonical SMILES	<chem>CCCC1=CC(=C(C=C1)N)CC</chem>	PubChem[1]
InChI Key	IXKYZRVPLXMJSH-UHFFFAOYSA-N	PubChem[1]
XLogP3	3.4	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	4	PubChem[1]

Synthesis of Substituted Anilines: A General Protocol

While a specific, detailed experimental protocol for the synthesis of **2-Ethyl-4-propylaniline** is not readily available in the peer-reviewed literature, a general approach for the synthesis of substituted anilines can be adapted. One common method involves the alkylation of an aniline precursor. The following is a representative, generalized protocol for the synthesis of a dialkylated aniline.

Reaction: ortho-Alkylation of a para-substituted aniline.

Materials:

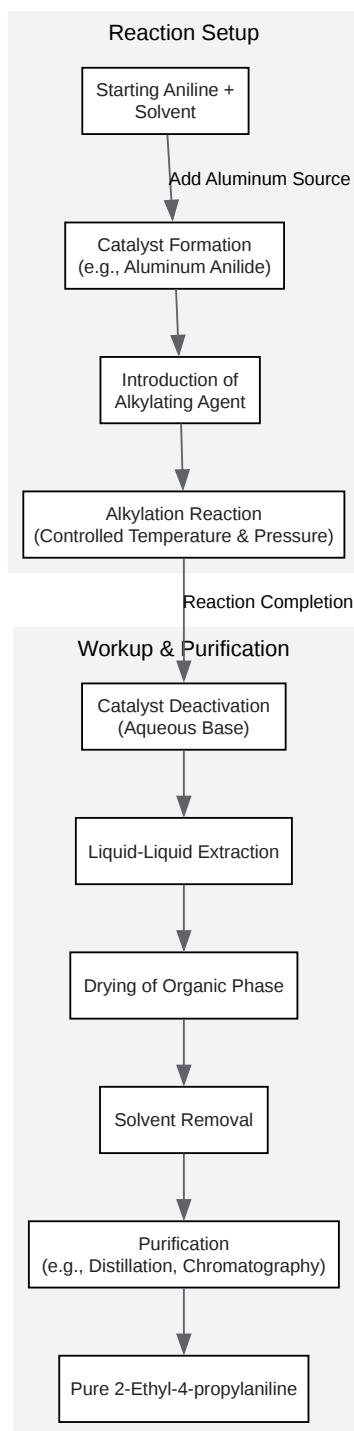
- para-Propylaniline
- An appropriate ethylating agent (e.g., ethyl bromide)
- A suitable catalyst (e.g., an aluminum anilide catalyst, which can be formed in situ)
- Anhydrous, inert solvent (e.g., toluene)

- Aqueous base (e.g., sodium hydroxide solution) for workup
- Drying agent (e.g., anhydrous magnesium sulfate)
- Organic solvent for extraction (e.g., diethyl ether)

Experimental Procedure:

- **Catalyst Formation:** In a reaction vessel under an inert atmosphere (e.g., nitrogen or argon), the starting aniline is reacted with an aluminum source (e.g., aluminum powder or an aluminum alkyl) in an appropriate solvent to form the aluminum anilide catalyst. This is typically an exothermic reaction that requires careful temperature control.
- **Alkylation:** The reaction mixture containing the catalyst is heated to the desired alkylation temperature. The alkylating agent (in this case, an ethylene source or an ethyl halide) is then introduced into the reaction vessel. The reaction is typically carried out under pressure and monitored for completion (e.g., by GC-MS or TLC).
- **Quenching and Workup:** Upon completion, the reaction is cooled to room temperature and the catalyst is deactivated by the careful addition of an aqueous base. This step should be performed with caution as it can be exothermic.
- **Extraction:** The organic layer is separated, and the aqueous layer is extracted one or more times with an organic solvent (e.g., diethyl ether) to recover any dissolved product.
- **Drying and Concentration:** The combined organic extracts are dried over a suitable drying agent, filtered, and the solvent is removed under reduced pressure to yield the crude product.
- **Purification:** The crude **2-Ethyl-4-propylaniline** is then purified, typically by vacuum distillation or column chromatography, to yield the final product of high purity.

General Workflow for Substituted Aniline Synthesis

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Caption: A generalized workflow for the synthesis of a substituted aniline.

Potential Applications and Considerations in Drug Discovery

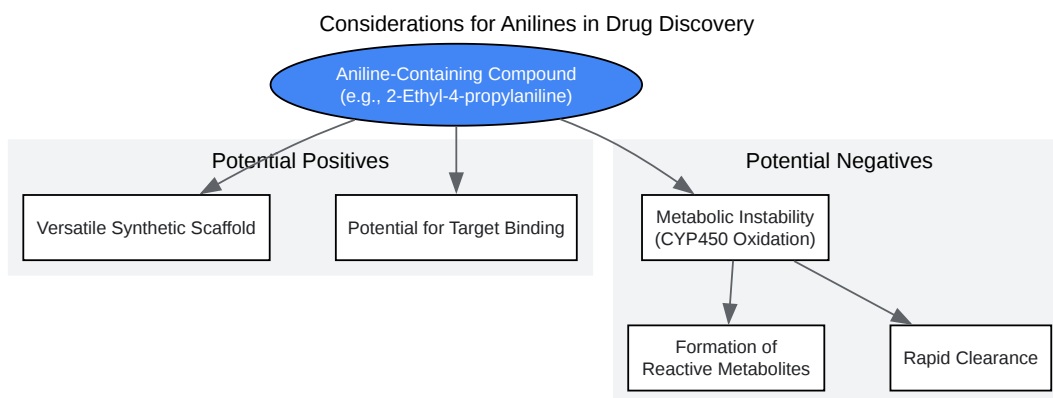
While there is no specific information on the biological activity of **2-Ethyl-4-propylaniline**, substituted anilines are a common scaffold in medicinal chemistry. They are present in a wide range of approved drugs and clinical candidates. However, the aniline moiety also presents several challenges for drug development.

Potential Roles in Medicinal Chemistry:

- **Scaffold for Synthesis:** **2-Ethyl-4-propylaniline** can serve as a starting material or intermediate for the synthesis of more complex molecules with potential therapeutic applications.
- **Fragment-Based Drug Discovery:** As a small, functionalized aromatic compound, it could be used in fragment-based screening to identify initial hits against a biological target.

Challenges and Considerations:

- **Metabolic Instability:** Anilines are often susceptible to metabolic oxidation by cytochrome P450 enzymes, which can lead to the formation of reactive metabolites. This can result in rapid clearance of the drug and potential toxicity.
- **Toxicity:** The formation of reactive metabolites from anilines can lead to idiosyncratic adverse drug reactions. Therefore, careful toxicological profiling is essential for any aniline-containing drug candidate.
- **Intellectual Property:** Novel substituted anilines may offer opportunities for new intellectual property in a crowded therapeutic area.



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Caption: Key considerations for the use of aniline-based compounds in drug discovery.

Safety Information

Specific safety data for **2-Ethyl-4-propylaniline** is not readily available. However, based on the known hazards of similar anilines, such as 4-propylaniline, the following precautions should be taken when handling this compound.^{[2][3][4]}

- Hazard Classification (Anticipated): Likely to be harmful if swallowed, in contact with skin, or if inhaled. May cause skin and eye irritation, and respiratory tract irritation.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles.
 - Skin Protection: Wear protective gloves and a lab coat.
 - Respiratory Protection: Use in a well-ventilated area or with a suitable respirator.

- Handling: Avoid contact with skin, eyes, and clothing. Avoid breathing vapors or dust.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.

Disclaimer: This technical guide is intended for informational purposes only and is based on publicly available data for **2-Ethyl-4-propylaniline** and related compounds. It is not a substitute for a thorough literature search and a comprehensive risk assessment. Researchers should consult original research articles and safety data sheets for the most accurate and up-to-date information.

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References

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